

Wedeliatrilolactone A (CAS Number: 156993-29-2): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Wedeliatrilolactone A

Cat. No.: B1163372

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Wedeliatrilolactone A is a naturally occurring sesquiterpenoid lactone isolated from the plant *Wedelia trilobata*. As a member of the terpenoid lactone class of compounds, it is of significant interest to the scientific community due to the known diverse biological activities of this chemical family, which include cytotoxic, anti-inflammatory, and antimicrobial properties. This technical guide provides a detailed overview of the known properties and biological activities of **Wedeliatrilolactone A**, based on currently available data. It aims to serve as a valuable resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug discovery.

Physicochemical Properties

Precise experimental data for several physicochemical properties of **Wedeliatrilolactone A** are not extensively reported in the public domain. The following tables summarize the available information.

Property	Value	Source
CAS Number	156993-29-2	N/A
Molecular Formula	C ₂₃ H ₃₂ O ₉	N/A
Molecular Weight	452.49 g/mol	N/A
Appearance	Powder	N/A

Table 1: General Physicochemical Properties of **Wedeliatrilolactone A**.

Property	Value	Source
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Density	Data not available	N/A
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

Table 2: Physical Properties of **Wedeliatrilolactone A**.

Biological Activities and Mechanism of Action

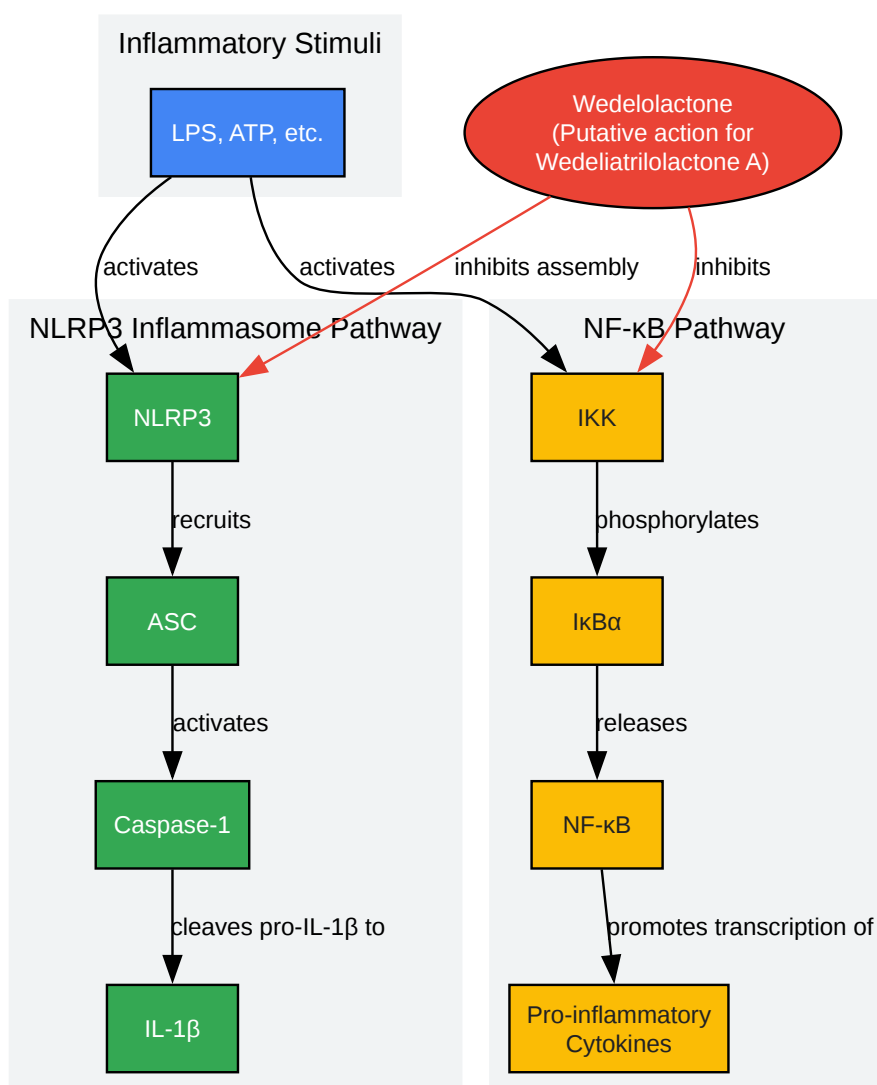
Wedeliatrilolactone A has been noted for its potential hepatoprotective, antimicrobial, and cytotoxic activities. However, detailed mechanistic studies and the specific signaling pathways modulated by **Wedeliatrilolactone A** are not yet well-elucidated in the available scientific literature. Much of the detailed mechanistic information available is for the related compound, wedelolactone. Therefore, the signaling pathway information presented here for wedelolactone should be considered as a potential starting point for investigations into **Wedeliatrilolactone A**, and not as directly established mechanisms for **Wedeliatrilolactone A** itself.

Potential Anti-Inflammatory and Hepatoprotective Signaling Pathways (Inferred from Wedelolactone)

Studies)

Studies on wedelolactone have identified its involvement in key inflammatory and cellular protection pathways. These may serve as putative targets for **Wedeliatriolactone A**.

Potential Anti-Inflammatory Signaling Pathways (Inferred from Wedelolactone)



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Caption: Potential anti-inflammatory signaling pathways targeted by wedelolactone.

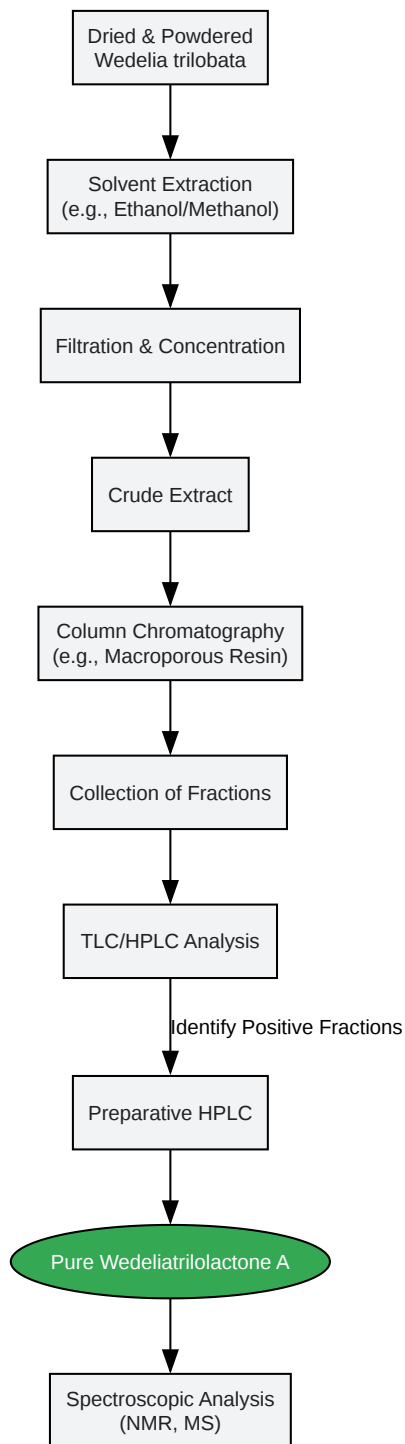
Experimental Protocols

Detailed experimental protocols specifically for **Wedeliatrilolactone A** are scarce. The following sections provide generalized protocols that can be adapted for the study of this compound.

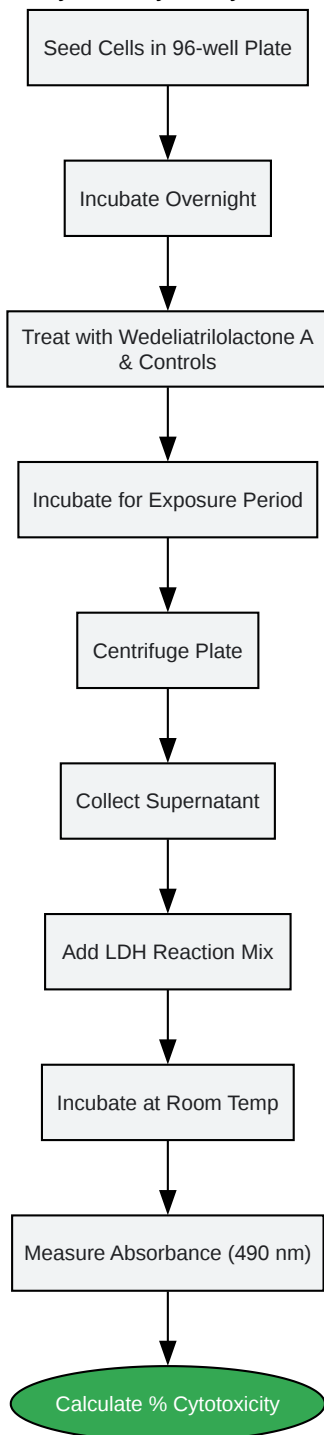
General Isolation and Purification Workflow

A specific, detailed protocol for the isolation of **Wedeliatrilolactone A** from *Wedelia trilobata* is not readily available. However, a general workflow for the isolation of natural products from plant material can be outlined. A study has mentioned the use of macroporous resin to enrich for **Wedeliatrilolactone A** and B.^[1]

General Workflow for Isolation of Wedeliatrilolactone A



LDH Cytotoxicity Assay Workflow

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References

- 1. Wedeliatrilolactone A | CAS:156993-29-2 | Manufacturer ChemFaces [chemfaces.com]
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